

Application Notes: The Use of Carbenicillin Disodium in Agrobacterium-mediated Transformation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Carbenicillin.Disodium

Cat. No.: B16087810

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Agrobacterium-mediated transformation is a cornerstone of plant biotechnology, enabling the introduction of desired genetic traits into a wide range of plant species. A critical step in this process is the effective elimination of the *Agrobacterium tumefaciens* vector after co-cultivation with plant tissues, as its overgrowth can lead to necrosis of the plant material and interfere with regeneration.^{[1][2]} Carbenicillin Disodium, a β -lactam antibiotic, is widely employed for this purpose due to its efficacy against *Agrobacterium* and its relatively low phytotoxicity to many plant species.^{[3][4]} These notes provide a comprehensive overview of the application of Carbenicillin Disodium in plant transformation protocols.

Mechanism of Action

Carbenicillin, like other penicillin-class antibiotics, functions by inhibiting the synthesis of the peptidoglycan layer of the bacterial cell wall.^{[5][6][7][8]} It specifically targets and binds to penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of

peptidoglycan assembly.[7] This inhibition disrupts the integrity of the cell wall, leading to cell lysis and death, particularly in actively dividing bacteria.[5][7] This bactericidal action makes it highly effective against Gram-negative bacteria like *Agrobacterium tumefaciens*. [4][7][9]

Advantages of Carbenicillin Disodium in Plant Transformation

- **Greater Stability:** Carbenicillin is generally more stable in plant tissue culture media compared to other antibiotics like ampicillin, being more resistant to heat and degradation at lower pH.[6]
- **Low Phytotoxicity:** It exhibits lower toxicity to a broad range of plant cells, which is crucial for the successful regeneration of transformed tissues.[3][4]
- **Broad-Spectrum Activity:** While primarily targeting Gram-negative bacteria, it also has some effect against Gram-positive bacteria, providing comprehensive protection against contamination.[6][9]

Data Presentation: Carbenicillin Concentrations and Efficacy

The optimal concentration of Carbenicillin Disodium is crucial for balancing the effective elimination of *Agrobacterium* with minimal impact on plant tissue regeneration. The required concentration can vary depending on the plant species, the *Agrobacterium* strain, and the specific experimental conditions.

Plant Species	Agrobacterium Strain	Carbenicillin Conc. (mg/L)	Observations	Reference
Nicotiana tabacum	LBA4404	400	Effective in suppressing Agrobacterium growth without significantly affecting shoot regeneration. Concentrations of 500-600 mg/L showed a negative impact.	[10]
Soybean	LBA4404	500 - 1000	Ineffective in suppressing Agrobacterium growth under the tested conditions. Cefotaxime was found to be more effective.	[11]
Tomato	Not Specified	250 (in combination with 250 mg/L Cefotaxime)	The combination was highly effective in eliminating Agrobacterium without adversely affecting regeneration frequency.	[12]
Papaya	LBA4404	125	Complete suppression of Agrobacterium proliferation.	[13]

			Higher concentrations (250-500 mg/L) enhanced callus fresh weight.	
Durum Wheat	EHA105	50 (in combination with 50 mg/L Ticarcillin and 50 mg/L Cefotaxime)	The combination resulted in higher relative callus weight gain, plant regeneration percentage, and germination rate compared to individual antibiotics at higher concentrations.	[14]
Cucumber	Not Specified	500	Used in rooting medium to select transgenic shoots and inhibit Agrobacterium growth.	[15]
Brassica	Not Specified	500	Used in transformant selection medium.	[16]

Experimental Protocols

Preparation of Carbenicillin Disodium Stock Solution

Materials:

- Carbenicillin Disodium powder
- Sterile, deionized water
- Sterile filter (0.22 μm)
- Sterile storage tubes

Protocol:

- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of Carbenicillin Disodium powder.
- Dissolve the powder in sterile, deionized water to a final concentration of 50-100 mg/mL.
- Filter-sterilize the solution using a 0.22 μm syringe filter into a sterile container.
- Aliquot the stock solution into sterile microcentrifuge tubes.
- Store the aliquots at -20°C . Aqueous solutions of carbenicillin are reported to be stable for up to 72 hours when stored at $0-5^{\circ}\text{C}$ and for longer periods when frozen.

General Protocol for Agrobacterium-mediated Transformation using Carbenicillin

This protocol provides a general workflow. Specific parameters such as incubation times, media composition, and antibiotic concentrations should be optimized for the specific plant species and explant type.

1. Agrobacterium Culture Preparation:

- Inoculate a single colony of the desired Agrobacterium strain harboring the plasmid of interest into liquid LB medium containing appropriate antibiotics for plasmid selection.
- Incubate overnight at 28°C with shaking (200-250 rpm).
- The following day, dilute the overnight culture into fresh LB medium and grow until the optical density at 600 nm (OD600) reaches 0.6-0.8.

- Pellet the bacterial cells by centrifugation and resuspend them in a liquid co-cultivation medium to the desired density.

2. Explant Preparation and Co-cultivation:

- Prepare sterile explants from the plant species of interest (e.g., leaf discs, cotyledons, callus).
- Immerse the explants in the Agrobacterium suspension for a defined period (e.g., 30 minutes).
- Blot the explants on sterile filter paper to remove excess bacteria.
- Place the explants on a solid co-cultivation medium.
- Incubate in the dark for 2-3 days at a suitable temperature (e.g., 22-25°C).

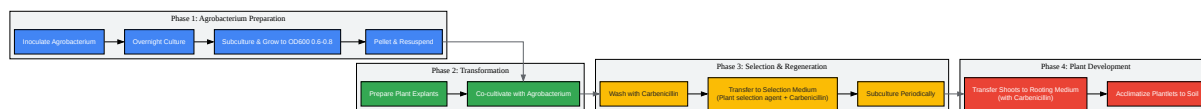
3. Agrobacterium Elimination and Selection of Transformants:

- After co-cultivation, wash the explants with sterile liquid medium containing Carbenicillin Disodium (e.g., 250-500 mg/L) to remove excess Agrobacterium.
- Transfer the washed explants to a selection medium containing a plant selection agent (e.g., kanamycin, hygromycin) to select for transformed plant cells and Carbenicillin Disodium (e.g., 250-500 mg/L) to inhibit the growth of remaining Agrobacterium.[\[5\]](#)
- Subculture the explants to a fresh selection medium every 2-3 weeks.

4. Regeneration and Rooting:

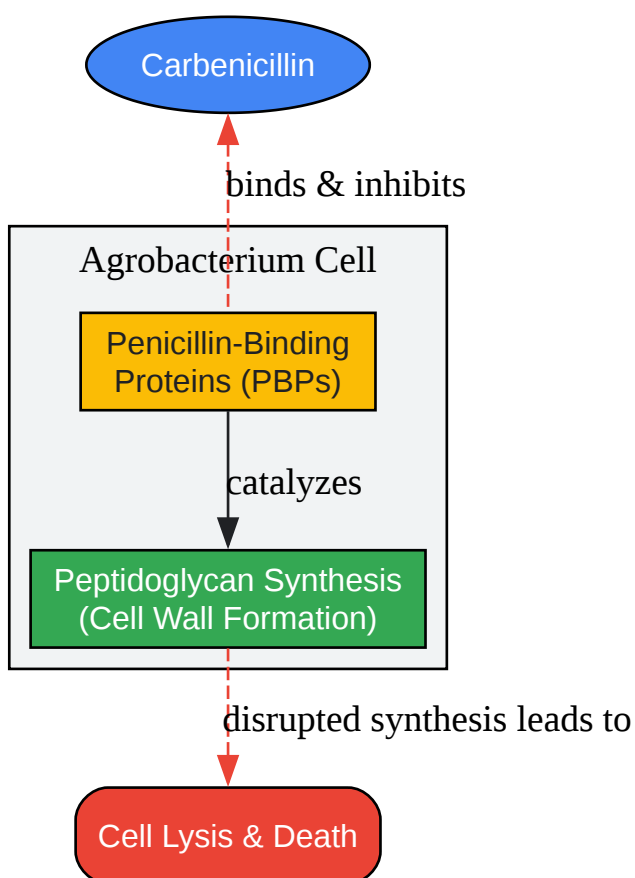
- Once shoots have developed, excise them and transfer them to a rooting medium. This medium may also contain a lower concentration of the selective agent and Carbenicillin to ensure the complete elimination of Agrobacterium.
- After roots are well-developed, transfer the plantlets to soil and acclimatize them.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow of Agrobacterium-mediated transformation using Carbenicillin.



[Click to download full resolution via product page](#)

Caption: Mechanism of action of Carbenicillin on Agrobacterium.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scispace.com [scispace.com]
- 2. agriculturejournals.cz [agriculturejournals.cz]
- 3. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 4. phytotechlab.com [phytotechlab.com]
- 5. benchchem.com [benchchem.com]
- 6. khimexpert.com [khimexpert.com]
- 7. What is the mechanism of Carbenicillin Disodium? [synapse.patsnap.com]
- 8. grokipedia.com [grokipedia.com]
- 9. Carbenicillin Solution 100mg/ml w/ 100 mg/ml Carbenicillin in sterile tissue culture grade water [himedialabs.com]
- 10. scialert.net [scialert.net]
- 11. scielo.br [scielo.br]
- 12. researchgate.net [researchgate.net]
- 13. Effects of carbenicillin and cefotaxime on callus growth and somatic embryogenesis from adventitious roots of papaya [ejournal.sinica.edu.tw]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: The Use of Carbenicillin Disodium in Agrobacterium-mediated Transformation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16087810/docs#application-notes-the-use-of-carbenicillin-disodium-in-agrobacterium-mediated-transformation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)